

# Synthesis of 1,10-Bis(pyridinium)decane: A Detailed Protocol for Researchers

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## Compound of Interest

Compound Name: 1,10-Bis(pyridinium)decane

Cat. No.: B1194966

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## Application Note

This document provides a comprehensive protocol for the synthesis of **1,10-bis(pyridinium)decane**, a bis-quaternary ammonium salt. This compound, also known as decamethylenebispyridinium dibromide, is of interest to researchers in drug development and other scientific fields. The synthesis is achieved through a straightforward quaternization reaction between pyridine and 1,10-dibromodecane. This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the synthesis, purification, and characterization of the target compound.

## Core Requirements Summary

Parameter	Description
Product Name	1,10-Bis(pyridinium)decane dibromide
CAS Number	6266-40-6[1][2]
Molecular Formula	C <sub>20</sub> H <sub>30</sub> Br <sub>2</sub> N <sub>2</sub> [2]
Molecular Weight	458.27 g/mol [2]
Reaction Type	Quaternization
Starting Materials	Pyridine, 1,10-Dibromodecane
Purity (Typical)	>99%[1]

## Experimental Protocol

### Materials and Equipment

- 1,10-Dibromodecane ( $C_{10}H_{20}Br_2$ )
- Pyridine ( $C_5H_5N$ ), freshly distilled
- Ethanol ( $C_2H_5OH$ ), absolute
- Diethyl ether ( $(C_2H_5)_2O$ )
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Büchner funnel and filter flask
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer

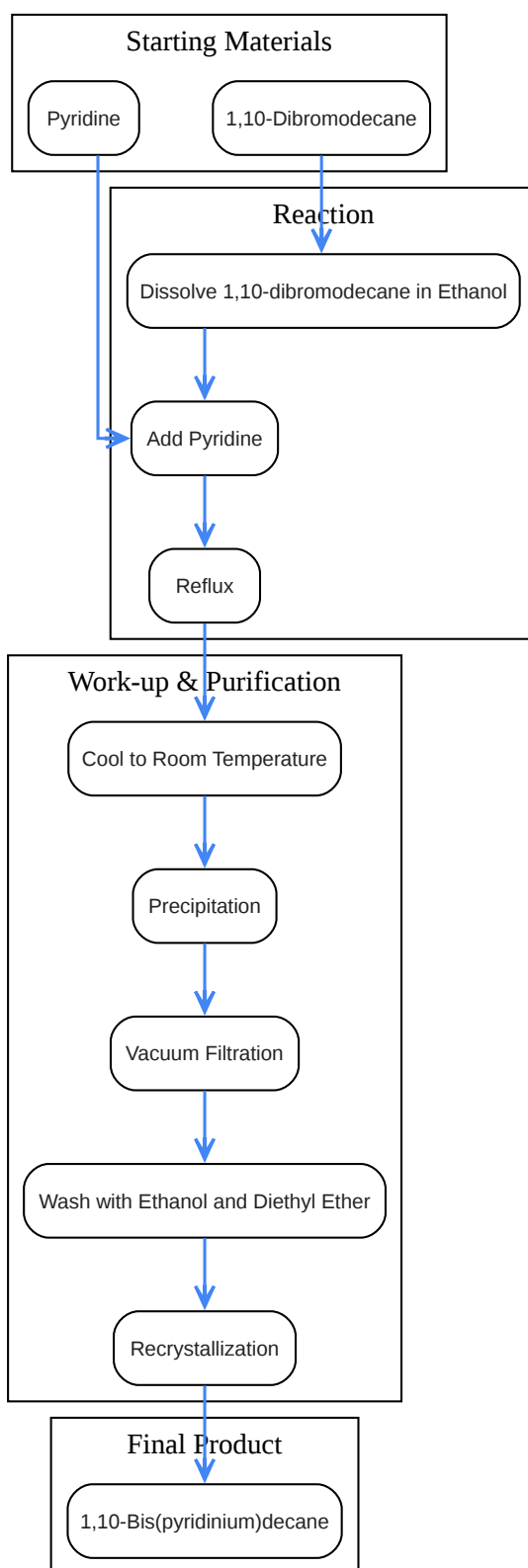
### Synthesis of 1,10-Bis(pyridinium)decane Dibromide

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1,10-dibromodecane (1 equivalent) in a minimal amount of absolute ethanol.
- **Addition of Pyridine:** To the stirred solution, add a slight excess of freshly distilled pyridine (2.2 equivalents).
- **Reaction Conditions:** Heat the reaction mixture to reflux with continuous stirring. The reaction is typically allowed to proceed for several hours (e.g., 3-8 hours) until the reaction is complete. The progress can be monitored by thin-layer chromatography (TLC).
- **Product Precipitation:** Upon cooling the reaction mixture to room temperature, the product, **1,10-bis(pyridinium)decane** dibromide, will precipitate out of the solution as a white solid.

- Isolation of Crude Product: Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the solid with cold ethanol and then with diethyl ether to remove any unreacted starting materials and impurities.
- Purification: Recrystallize the crude product from a suitable solvent system, such as an ethanol/water mixture, to obtain the purified **1,10-bis(pyridinium)decane** dibromide.
- Drying: Dry the purified product under vacuum to remove any residual solvent.
- Characterization: Characterize the final product by determining its melting point and recording its  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra to confirm its identity and purity.

## Visualizations

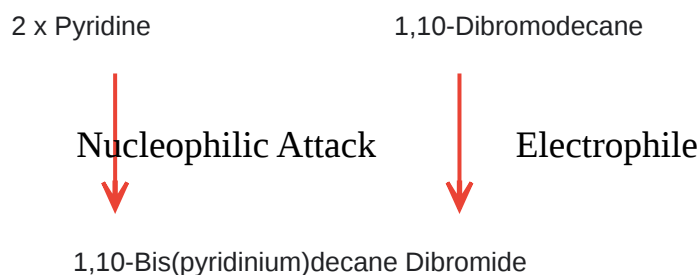
## Synthesis Workflow



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Caption: Synthetic workflow for **1,10-bis(pyridinium)decane**.

## Quaternization Reaction Mechanism



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Caption: Generalized quaternization reaction scheme.

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## References

- 1. 1,10-Bis(pyridinium)decane – 美仑生物 [meilunbio.com]
- 2. chemscene.com [chemscene.com]
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